

Application Notes and Protocols for 1,1,1-Trinitropropane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1,1,1-Trinitropropane**

Cat. No.: **B15490958**

[Get Quote](#)

Disclaimer: Detailed safety data for **1,1,1-Trinitropropane** is not readily available in the public domain. The following protocols are based on general safety principles for handling highly energetic and nitro-containing organic compounds. Researchers must exercise extreme caution and conduct a thorough risk assessment before handling this substance. It is highly recommended to consult with a qualified safety professional.

Introduction

1,1,1-Trinitropropane is a highly nitrated organic compound with the chemical formula C₃H₅N₃O₆.^{[1][2][3]} Due to the presence of three nitro groups on a single carbon atom, it is expected to be a highly energetic and potentially explosive material.^[2] As such, its handling and storage require stringent safety protocols to mitigate the risks of accidental detonation, fire, and exposure. These application notes provide a general framework for the safe handling and storage of **1,1,1-Trinitropropane** in a research and development setting.

Physical and Chemical Properties

A summary of the available physical and chemical properties of **1,1,1-Trinitropropane** is presented in Table 1.

Property	Value	Source
Molecular Formula	C3H5N3O6	[1] [2] [3]
Molecular Weight	179.09 g/mol	[1] [2] [3]
Appearance	Colorless, oily liquid with a pungent odor	[2]
Melting Point	-57.7 °C	[1] [2] [4]
Boiling Point	202.2 °C at 760 mmHg	[1] [2]
Density	1.538 g/cm ³	[1] [2]
Flash Point	78.8 °C	[1] [2]
Vapor Pressure	0.296 mmHg at 25°C	[1] [2]

Hazard Identification and General Precautions

While a specific Safety Data Sheet (SDS) for **1,1,1-Trinitropropane** is not available, it should be treated as a highly hazardous substance with the following potential hazards:

- Explosive: The molecule is shock-sensitive and can detonate upon impact, friction, or heating.
- Flammable: It is a flammable liquid and its vapors can form explosive mixtures with air.[\[5\]](#)
- Toxicity: Assumed to be highly toxic if swallowed, inhaled, or in contact with skin.[\[6\]](#) Nitro compounds can cause serious eye damage.[\[6\]](#)

General precautions for handling similar nitro compounds include:

Precaution	Description	Source
Personal Protective Equipment (PPE)	Wear appropriate PPE, including flame-retardant lab coats, chemical-resistant gloves (e.g., butyl rubber), and chemical splash goggles with a face shield.	[5] [6]
Engineering Controls	Work in a well-ventilated area, preferably within a fume hood with an explosion-proof sash. Use explosion-proof electrical equipment. [5] [6] [7]	
Handling	Use only non-sparking tools. [5] [7] Avoid friction, grinding, and impact. Keep away from heat, sparks, and open flames. [5] [6] [7] Ground and bond containers when transferring material. [5] [6]	
Storage	Store in a cool, dry, well-ventilated, and locked area away from incompatible materials such as strong oxidizing agents. [6] [7] Protect from direct sunlight. [7] Keep containers tightly closed. [5] [6] [7]	
Spill and Leak Procedures	In case of a spill, evacuate the area immediately. Use non-sparking tools and an inert absorbent material for cleanup. [5] Prevent entry into waterways.	

Waste Disposal

Dispose of waste in accordance with all local, state, and federal regulations for [5] explosive and hazardous materials.

Experimental Protocols

4.1. Receiving and Storage

- Upon receipt, immediately inspect the container for any signs of damage or leakage.
- Transport the container in a secondary, shatter-proof container to a designated, isolated, and well-ventilated storage location.
- Store in a locked, explosion-proof cabinet or refrigerator.
- Maintain a detailed inventory of the material, including quantities and dates of receipt and use.

4.2. Handling and Use

- Before handling, ensure all necessary safety equipment, including a blast shield, is in place.
- Work in a chemical fume hood with the sash at the lowest possible height.
- Use only non-sparking tools made of materials such as brass or bronze.[5][7]
- Dispense only the minimum amount of material required for the experiment.
- Avoid any actions that could generate static electricity. Ensure proper grounding of all equipment.[5][6]
- Do not heat the material directly. If heating is necessary, use a remotely controlled heating mantle or oil bath with extreme caution and behind a blast shield.

- Upon completion of the experiment, decontaminate all equipment that came into contact with the substance.

4.3. Spill and Emergency Procedures

- In the event of a small spill, and if it is safe to do so, contain the spill with an inert absorbent material (e.g., vermiculite, sand).
- Using non-sparking tools, carefully collect the absorbed material into a designated waste container.^[5]
- For larger spills or any fire, evacuate the area immediately and activate the emergency response system.
- Do not attempt to extinguish a fire involving **1,1,1-Trinitropropane** unless you are trained to do so. Use a Class B fire extinguisher (CO₂, dry chemical).^[5]

Visualization of Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling and storage of **1,1,1-Trinitropropane**.

Caption: Workflow for Safe Handling of **1,1,1-Trinitropropane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,1,1-Trinitropropane | lookchem [lookchem.com]
- 2. Cas 5437-63-8,1,1,1-Trinitropropane | lookchem [lookchem.com]
- 3. 1,1,1-Trinitropropane | C3H5N3O6 | CID 95077 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1,1,1-Trinitropropane | 5437-63-8, 1,1,1-Trinitropropane Formula - ECHEMI [echemi.com]

- 5. fishersci.com [fishersci.com]
- 6. cdn.chemservice.com [cdn.chemservice.com]
- 7. airgas.com [airgas.com]
- To cite this document: BenchChem. [Application Notes and Protocols for 1,1,1-Trinitropropane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15490958#handling-and-storage-protocols-for-1-1-1-trinitropropane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com